

Application Note: Synthesis Protocol for (N-Hydroxycarbamimidoyl)-acetic acid

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Compound of Interest

Compound Name: (N-Hydroxycarbamimidoyl)-acetic acid

Cat. No.: B12051661

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Abstract

This application note details a robust, scalable protocol for the synthesis of **(N-Hydroxycarbamimidoyl)-acetic acid** (CAS: 55654-11-0), also known as 3-amino-3-(hydroxyimino)propanoic acid.[1] Unlike ester-based routes that risk forming hydroxamic acid byproducts, this protocol utilizes the chemoselective addition of hydroxylamine to the nitrile group of a cyanoacetate salt. The method prioritizes safety—specifically regarding hydroxylamine handling—and product purity, yielding a zwitterionic solid suitable for downstream heterocyclic synthesis (e.g., 1,2,4-oxadiazoles).[1]

Introduction & Retrosynthetic Logic

The Chemoselectivity Challenge

The target molecule contains two electrophilic centers susceptible to nucleophilic attack by hydroxylamine:

- The Nitrile (): Attack here yields the desired amidoxime.

- The Carboxylic Acid (

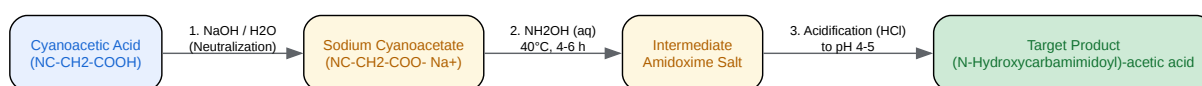
): Attack here yields a hydroxamic acid impurity.

To ensure chemoselectivity, we exploit the electronic properties of the carboxylate anion. By neutralizing the carboxylic acid prior to reaction, the resulting carboxylate (

) becomes electron-rich and resistant to nucleophilic attack.^[1] Consequently, the hydroxylamine nucleophile is directed exclusively toward the nitrile carbon.

Reaction Pathway

The synthesis proceeds via the generation of an aqueous hydroxylamine free base, followed by its addition to sodium cyanoacetate. The final product is isolated by pH adjustment to its isoelectric point, precipitating the zwitterion.



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Figure 1: Chemoselective reaction pathway preventing hydroxamic acid formation.^[1]

Safety & Handling (Critical)

Hazard	Risk Description	Mitigation Protocol
Hydroxylamine	Thermally unstable; potential for explosive decomposition if concentrated or heated with metals. [1]	Never heat >60°C. Use blast shields. Avoid contact with iron/copper tools. Use 50% aqueous solution rather than pure solid.
Exotherm	Neutralization and amidoxime formation are exothermic.	Active cooling (ice bath) during addition steps. Monitor internal temperature strictly.
Cyanide Trace	Starting materials may contain trace cyanide.	Work in a well-ventilated fume hood. [1] Keep cyanide antidote kit available.

Detailed Experimental Protocol

Materials

- Cyanoacetic acid (98%+): 8.51 g (100 mmol)[\[1\]](#)
- Hydroxylamine hydrochloride: 7.64 g (110 mmol) [Alternative: 50% aq.[\[1\]](#) Hydroxylamine solution]
- Sodium Carbonate (): 5.83 g (55 mmol) for release.[\[1\]](#)
- Sodium Hydroxide (NaOH): 4.00 g (100 mmol) for substrate neutralization.[\[1\]](#)
- Solvent: Deionized Water (50 mL), Ethanol (for recrystallization).
- Acid: 2N HCl (for pH adjustment).

Procedure

Step 1: Preparation of Sodium Cyanoacetate Solution

- Dissolve Cyanoacetic acid (8.51 g, 100 mmol) in Water (30 mL) in a 250 mL round-bottom flask.
- Cool the solution to 0-5°C using an ice bath.
- Slowly add NaOH (4.00 g dissolved in 10 mL water) dropwise.
 - Checkpoint: Monitor pH. Target pH is 7.0–7.5. Do not exceed pH 8 to avoid hydrolysis of the nitrile.
 - Result: A clear solution of sodium cyanoacetate is formed.

Step 2: Preparation of Hydroxylamine Free Base

Note: If using commercial 50% aqueous hydroxylamine, skip to Step 3.

- In a separate beaker, dissolve Hydroxylamine HCl (7.64 g, 110 mmol) in Water (15 mL).
- Slowly add Sodium Carbonate (5.83 g) in portions to avoid excessive foaming (evolution).
- Stir until evolution of gas ceases.

Step 3: Amidoxime Formation^[1]

- Add the Hydroxylamine solution (from Step 2) to the Sodium Cyanoacetate solution (from Step 1).
- Stir the mixture at Room Temperature for 30 minutes.
- Warm the reaction mixture to 40–45°C.
 - Caution: Do not exceed 50°C. Higher temperatures increase the risk of decarboxylation.
- Monitor the reaction by IR spectroscopy or TLC (See Section 5).
 - Reaction Time: Typically 4–6 hours.

Step 4: Isolation & Workup

- Cool the reaction mixture to 0-5°C.
- Acidify carefully with 2N HCl dropwise.
 - Critical Step: Monitor pH constantly. You are looking for the isoelectric point.
 - Target pH: 4.5 – 5.0.
- At this pH, the zwitterionic product will begin to precipitate as a white solid.
- Stir at 0°C for 1 hour to maximize precipitation.
- Filter the solid under vacuum.
- Wash the filter cake with ice-cold water (2 x 5 mL) followed by cold ethanol (1 x 10 mL) to remove salts.

Step 5: Purification^[1]

- Recrystallization: Dissolve the crude solid in a minimum amount of hot water (approx 60°C).
- Add hot Ethanol until slight turbidity is observed.
- Allow to cool slowly to room temperature, then refrigerate.
- Collect crystals by filtration and dry in a vacuum oven at 40°C.

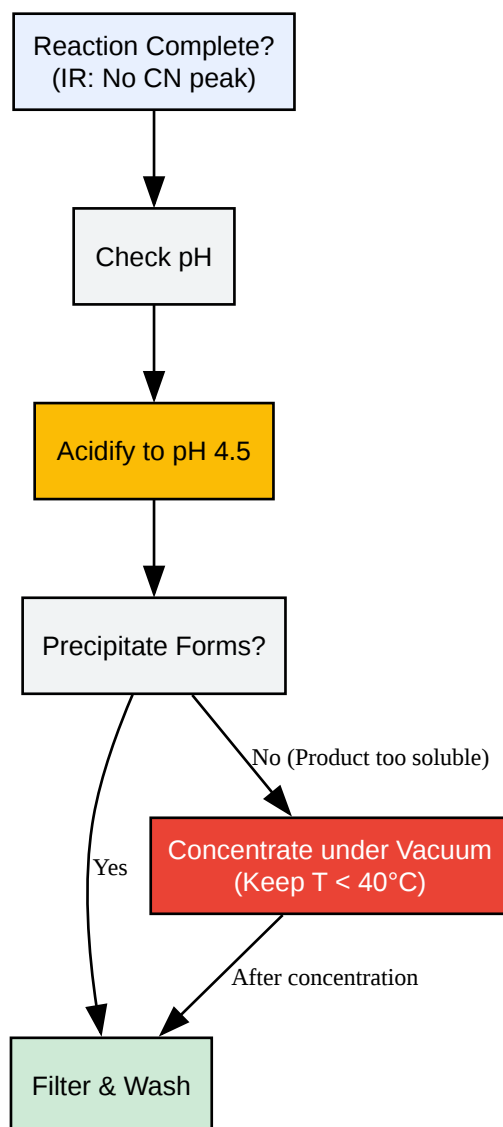
Process Monitoring & Validation

In-Process Control (IPC)

The reaction is best monitored via FTIR (ATR method) by tracking the disappearance of the nitrile stretch.

Functional Group	Wavenumber ()	Observation
Nitrile ()	2260	Strong peak in SM.[1][2] Must disappear in product.
Amidine ()	1650 - 1690	New band appears (often overlaps with C=O).[1]
Hydroxyl ()	3000 - 3500	Becomes very broad in product due to H-bonding.[1]

Decision Logic for Workup



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Figure 2: Workup decision tree ensuring maximum recovery of the zwitterion.

Characterization Data

Product: **(N-Hydroxycarbamimidoyl)-acetic acid** Appearance: White crystalline solid Melting Point: 142–144°C (dec.)^[1]

- NMR (
, 400 MHz):

- 3.15 (s, 2H, [\[1\]](#))
- Note: Exchangeable protons ([\[1\]](#)) are not observed in [\[1\]](#)
- NMR ([\[1\]](#)):
 - 175.2 ([\[1\]](#)), 152.8 ([\[1\]](#)), 35.4 ([\[1\]](#))
- Mass Spectrometry (ESI-):
 - Calculated MW: 118.09
 - Observed m/z: 117.1[\[1\]](#)

Troubleshooting

- Problem: Product does not precipitate at pH 4.5.
 - Cause: Solution is too dilute.
 - Solution: Concentrate the aqueous layer on a rotary evaporator (bath <40°C) to 1/3 volume, then re-cool.
- Problem: Product is colored (yellow/brown).
 - Cause: Thermal decomposition or trace iron contamination.

- Solution: Recrystallize with activated charcoal treatment. Ensure all glassware is metal-free.[1]
- Problem: Low Yield.
 - Cause: Decarboxylation of the acetic acid tail.
 - Solution: Ensure reaction temperature never exceeds 50°C.

References

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